

An In-depth Technical Guide to Fmoc-Leucine: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Fmoc-leucine*

Cat. No.: *B557446*

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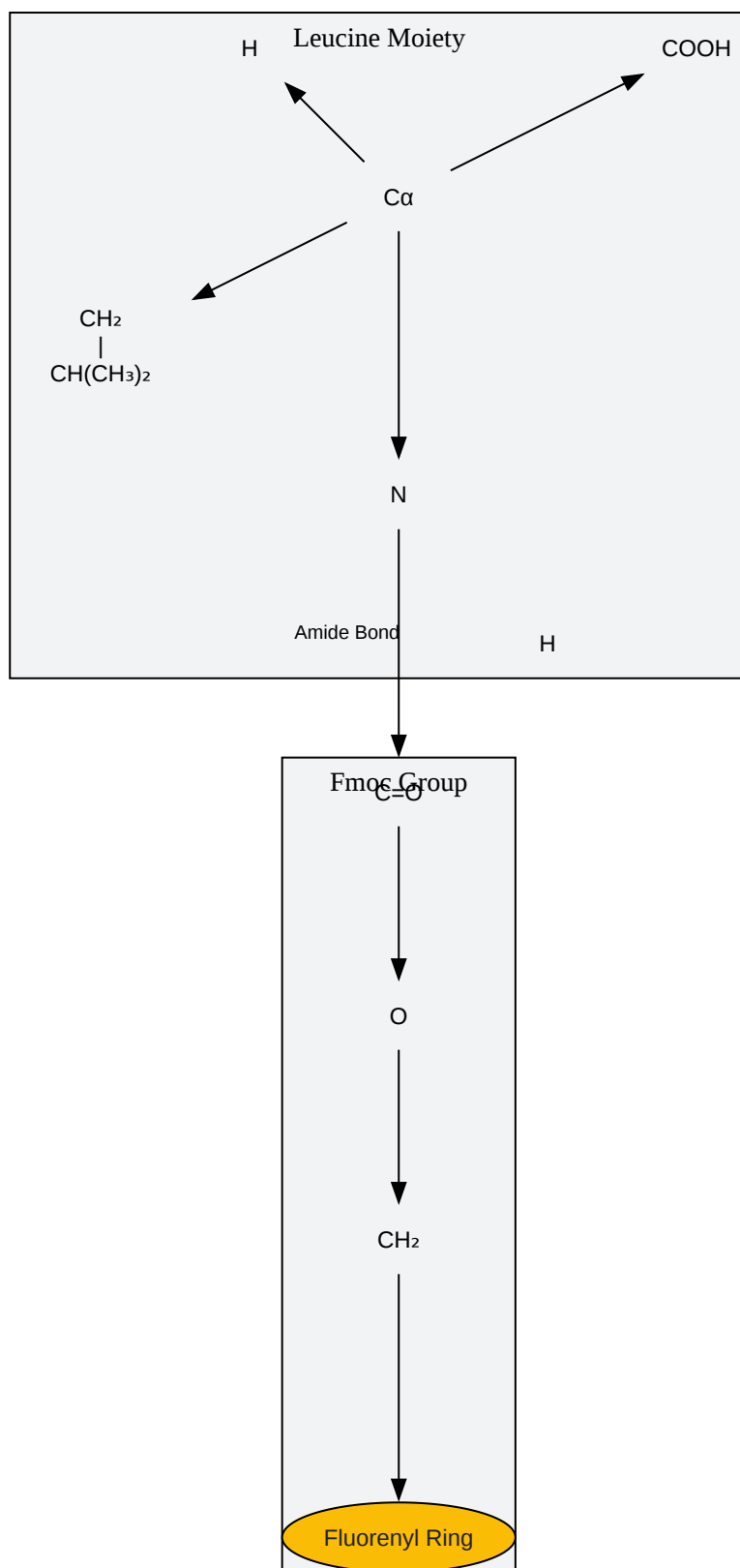
For Researchers, Scientists, and Drug Development Professionals

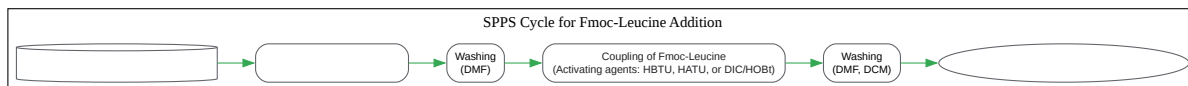
This technical guide provides a comprehensive overview of α -Fmoc-L-leucine (Fmoc-Leu-OH), a pivotal amino acid derivative in synthetic chemistry and drug discovery. This document details its chemical structure, physicochemical properties, and core applications, with a focus on its role in solid-phase peptide synthesis (SPPS) and its interaction with the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) signaling pathway.

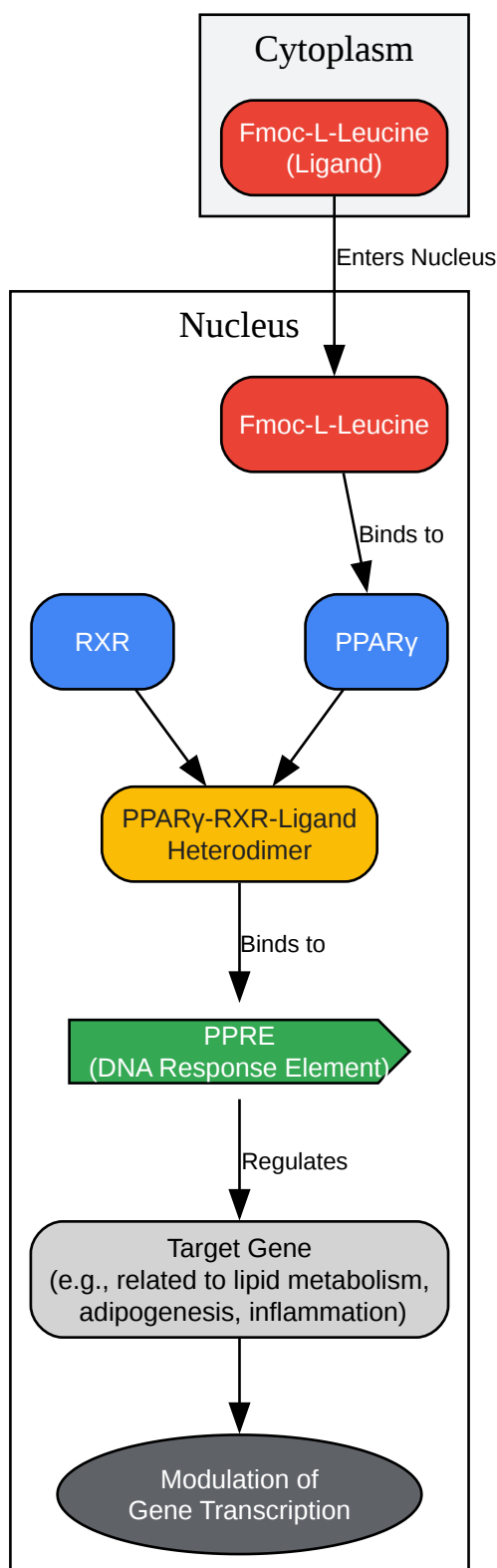
Chemical Structure and Properties

Fmoc-L-leucine is a derivative of the amino acid L-leucine, where the alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group. This thermolabile protecting group is crucial for preventing unwanted reactions during peptide synthesis and is readily removed under mild basic conditions.

Below is a diagram illustrating the chemical structure of Fmoc-L-leucine.







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